

Comparative Analysis: PROTAC FKBP Degradar-3 Potency (DC50) & Selectivity

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Compound of Interest

Compound Name: PROTAC FKBP Degradar-3

CAS No.: 2079056-43-0

Cat. No.: B2776399

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Executive Summary: The Technical Profile

PROTAC FKBP Degradar-3 (Commercial designation; chemically equivalent to Compound 10 from Ottis et al., 2017) is a heterobifunctional small molecule designed to induce the degradation of FKBP12-containing proteins. Unlike the widely used dTAG-13, which recruits the Cereblon (CRBN) E3 ligase, Degradar-3 recruits the von Hippel-Lindau (VHL) E3 ligase.

This distinction is critical for experimental design: VHL-recruiting degraders often exhibit different kinetic profiles, tissue specificities, and "hook effect" thresholds compared to CRBN recruiters. Degradar-3 is primarily used as a chemical probe to validate VHL-mediated ubiquitination of FKBP fusions or endogenous FKBP12.

Core Specifications

- E3 Ligase Recruited: VHL
- Target: FKBP12 (and FKBP-fusion proteins)[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Mechanism: Proteasome-mediated degradation via ternary complex formation (FKBP-PROTAC-VHL).
- Primary Application: Proof-of-concept for VHL recruitment; comparison control for CRBN-based degraders.

Head-to-Head Performance Data

The following data aggregates DC50 (concentration for 50% degradation) and Dmax (maximum degradation) values from comparative literature and product validation datasets.

Feature	PROTAC FKBP Degradar-3	dTAG-13	dTAG-V-1	MC-25B
E3 Ligase	VHL	CRBN	VHL	VHL (putative) / DCAF16
Ligand Type	SLF-based (FKBP)	AP1867 (FKBP12^F36V)	AP1867 (FKBP12^F36V)	FKBP Ligand
Target Specificity	FKBP12 (WT & Fusions)	Selective for F36V Mutant	Selective for F36V Mutant	Endogenous FKBP12
DC50 Value	~100 – 250 nM	~0.03 – 30 nM	~5 – 50 nM	350 nM (0.35 µM)
Dmax	>85% (at 1 µM)	>95%	>95%	89%
Kinetics	Slower onset (1–4 hrs)	Rapid (30 min – 1 hr)	Rapid	Moderate
Key Reference	Ottis et al., 2017	Nabet et al., 2018	Nabet et al., 2020	Li et al., 2020

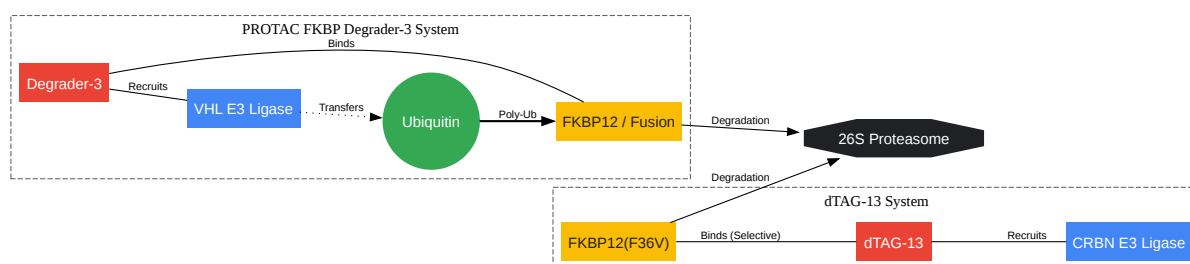
Expert Insight on Data Interpretation

- Potency Gap: dTAG-13 generally exhibits a lower DC50 (~30 nM) compared to Degradar-3 (~200 nM). This is often attributed to the rapid kinetics of CRBN-mediated ubiquitination versus VHL for this specific substrate.

- Selectivity: dTAG-13 and dTAG-V-1 utilize a "bump-and-hole" strategy (AP1867 ligand binding F36V mutant), making them inert toward endogenous FKBP12. **PROTAC FKBP Degradar-3**, utilizing a standard SLF ligand, may degrade endogenous FKBP12, which can act as a "sink," potentially shifting the apparent DC50 higher in cells with high endogenous FKBP levels.

Mechanistic Visualization

Understanding the ternary complex is essential for troubleshooting poor degradation. The diagram below illustrates the differential recruitment pathways.



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Caption: Comparative mechanism of action. Degradar-3 recruits VHL to ubiquitinate FKBP targets, while dTAG-13 recruits CRBN. Note the selectivity of dTAG-13 for the F36V mutant.

Experimental Protocol: Determining DC50

To objectively measure DC50 for **PROTAC FKBP Degradar-3**, use the following self-validating Western Blot workflow. This protocol controls for the "Hook Effect" (reduced degradation at high concentrations).

Materials

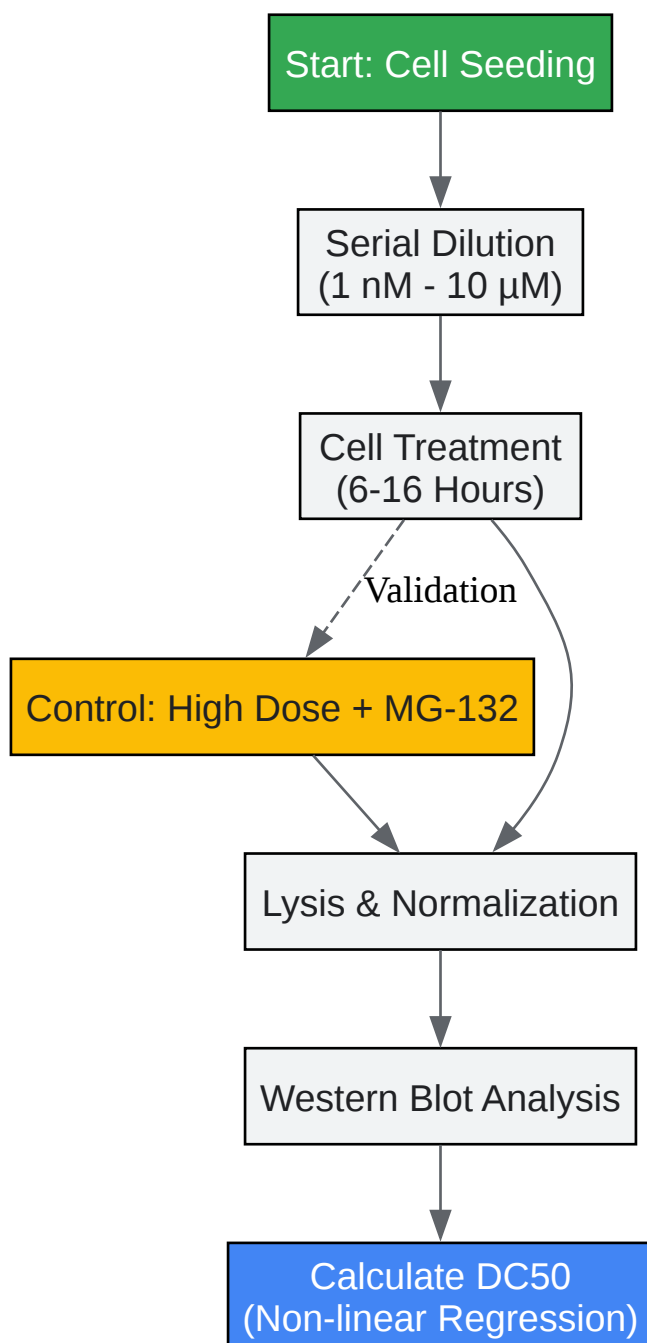
- Cell Line: HEK293T or HeLa (expressing FKBP-fusion protein if testing fusion degradation).
- Compound: **PROTAC FKBP Degradar-3** (Resuspend in DMSO to 10 mM stock).
- Control: DMSO (Vehicle) and MG-132 (Proteasome inhibitor, 10 μ M).

Step-by-Step Workflow

- Seeding: Plate cells at 70% confluency in 6-well plates. Allow 24h adhesion.
- Dose-Response Treatment:
 - Prepare serial dilutions in media (keeping DMSO < 0.1%).
 - Concentration Range: 0 (DMSO), 1 nM, 10 nM, 50 nM, 100 nM, 500 nM, 1 μ M, 10 μ M.
 - Critical Step: Include a 10 μ M well + MG-132 to prove mechanism (rescue of degradation).
- Incubation: Treat cells for 6–16 hours.
 - Note: VHL degraders often require longer incubation (up to 16h) compared to CRBN degraders (4h) to reach Dmax.
- Lysis & Blotting:
 - Lyse in RIPA buffer + Protease Inhibitors.
 - Normalize protein concentration (BCA Assay).
 - Immunoblot for FKBP12 (or fusion tag) and GAPDH (Loading Control).
- Quantification:
 - Densitometry (ImageJ/Li-Cor).
 - Calculate % degradation relative to DMSO.

- Plot $\log[\text{Concentration}]$ vs. % Remaining. Fit to non-linear regression (4-parameter logistic) to derive DC50.

Workflow Diagram



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Caption: Validated workflow for DC50 determination. The inclusion of an MG-132 rescue arm is mandatory to confirm proteasome dependence.

Discussion & Strategic Recommendations

When to Choose PROTAC FKBP Degradar-3?

While dTAG-13 is the gold standard for tagged protein degradation, **PROTAC FKBP Degradar-3** is the superior choice when:

- **VHL Validation is Required:** If your cell line has low CRBN expression or you are studying E3 ligase biology, Degradar-3 serves as the VHL-recruiting counterpart.
- **Tissue Specificity:** VHL and CRBN have different expression profiles in vivo. Degradar-3 may be more effective in tissues where VHL is upregulated.
- **Avoiding CRBN Neosubstrates:** CRBN modulators (IMiDs) can degrade off-targets like IKZF1/3. VHL recruiters generally have a "cleaner" off-target profile regarding neosubstrates, though they may suffer from higher molecular weight and solubility issues.

Troubleshooting Low Potency

If Degradar-3 shows a DC50 > 500 nM in your assay:

- **Check Endogenous FKBP12:** High levels of endogenous FKBP12 can sequester the PROTAC. Consider using a higher concentration or switching to the dTAG system (F36V mutant) if possible.
- **Incubation Time:** Extend treatment to 16–24 hours. VHL-mediated ubiquitination kinetics can be slower than CRBN.

References

- Ottis, P., et al. (2017). Assessing Different E3 Ligases for Small Molecule Induced Protein Ubiquitination and Degradation.^[7] ACS Chemical Biology, 12(10), 2570-2578.^[7] (Source of "Compound 10" / Degradar-3).
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